

Advanced Application Note: Patented Applications of 1-Methyl-1H-pyrazol-5-ol Derivatives

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Compound of Interest

Compound Name: 3-(Ethoxymethyl)-1-methyl-1H-pyrazol-5-ol

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Executive Summary & Scaffold Analysis

The 1-methyl-1H-pyrazol-5-ol scaffold (and its substituted derivatives) represents a "privileged structure" in industrial organic chemistry, serving as a critical junction in the synthesis of high-value agrochemicals and emerging pharmaceuticals. Unlike its 1-phenyl analog (Edaravone), the 1-methyl variant offers distinct solubility profiles and metabolic stability, making it an ideal core for lipophilic modification.^[1]

Tautomeric Complexity

Researchers must recognize that this scaffold exists in a dynamic equilibrium between three tautomeric forms. Patent literature often refers to these interchangeably, which can lead to synthetic errors if reactivity is not understood.^[1]

- OH-form (Enol): Predominant in polar aprotic solvents (DMSO); favors O-alkylation.

- CH-form (Ketone): 1-methyl-2-pyrazolin-5-one; favors C4-alkylation (Knoevenagel condensation).
- NH-form: Less relevant for 1-substituted pyrazoles but chemically possible in specific salts.

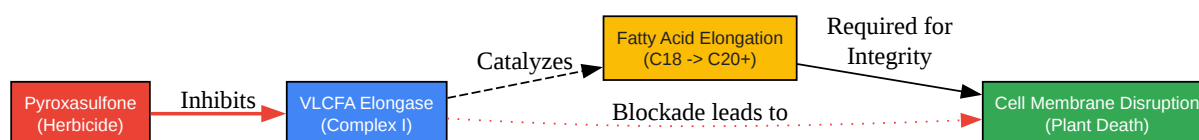
Critical Note: In the synthesis of the blockbuster herbicide Pyroxasulfone, the specific isomer required is 1-methyl-3-(trifluoromethyl)-1H-pyrazol-5-ol. Control over regiochemistry during the ring-closing step is the single most important parameter in its production.

Agrochemical Application: The Pyroxasulfone Protocol^{[1][2][3]}

The most commercially significant application of this scaffold is as the precursor to Pyroxasulfone (KIH-485), a pre-emergence herbicide that inhibits Very Long Chain Fatty Acid (VLCFA) elongases.^[1]

Mechanism of Action (VLCFA Inhibition)

Pyroxasulfone does not act directly; it relies on the pyrazole core to position the sulfonyl-isoxazoline moiety within the elongase enzyme complex. The 1-methyl-3-trifluoromethyl substitution pattern is essential for binding affinity and metabolic resistance in soil.



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Figure 1: Mechanism of Action for Pyroxasulfone-class herbicides.^[1] The pyrazole moiety is critical for active site occupation.^[1]

Protocol: Regioselective Synthesis of 1-Methyl-3-(trifluoromethyl)-1H-pyrazol-5-ol

Objective: Synthesize the key intermediate with >95% regioselectivity, minimizing the formation of the unwanted 1-methyl-5-(trifluoromethyl) isomer.

Reagents:

- Ethyl 4,4,4-trifluoroacetoacetate (ETFAA)[1][2]
- Methylhydrazine (40% aqueous solution or pure)[1]
- Solvent: Acetic Acid (Preferred for regiocontrol) or Ethanol[1]
- Catalyst: HCl (Optional, pH dependent)[1]

Step-by-Step Methodology:

- Preparation: Charge a reactor with Ethyl 4,4,4-trifluoroacetoacetate (1.0 eq) and Acetic Acid (5.0 vol). Cool the system to 0–5°C.
 - Expert Insight: Acetic acid is preferred over ethanol because protonation of the hydrazine enhances attack at the ketone carbonyl over the ester, favoring the 5-OH isomer.[1]
- Addition: Dropwise add Methylhydrazine (1.1 eq) while maintaining internal temperature <10°C. The reaction is highly exothermic.
- Cyclization: Allow the mixture to warm to room temperature (25°C) and stir for 2 hours. Then, heat to 80°C for 4 hours to drive the elimination of ethanol and water.[1]
- Isolation:
 - Concentrate the reaction mixture under vacuum to remove acetic acid.
 - Resuspend the residue in cold water (pH adjusted to ~2 with HCl if necessary to precipitate the phenol form).
 - Filter the white crystalline solid.[1]
- Purification: Recrystallize from Toluene/Heptane to remove the minor regioisomer.

Quality Control Criteria:

- HPLC Purity: >98%
- Regioisomer Ratio: >20:1 (Target:Impurity)
- Appearance: White to off-white crystalline powder.

Pharmaceutical Application: Mcl-1 Inhibitors

In oncology, 1-methyl-1H-pyrazol-5-ol derivatives are utilized as scaffolds for Mcl-1 inhibitors (Myeloid cell leukemia-1 protein), a key regulator of apoptosis. The 5-OH group serves as a nucleophile to attach complex tail groups via O-alkylation.

Protocol: O-Alkylation via Mitsunobu Reaction

This protocol attaches a functionalized alcohol to the pyrazole oxygen, a common step in generating libraries for SAR (Structure-Activity Relationship) studies.[\[1\]](#)

Reagents:

- 1-Methyl-1H-pyrazol-5-ol (1.0 eq)[\[2\]](#)
- Target Alcohol (R-OH) (1.0 eq)
- Triphenylphosphine (PPh₃) (1.2 eq)
- DIAD (Diisopropyl azodicarboxylate) (1.2 eq)
- Solvent: Anhydrous THF

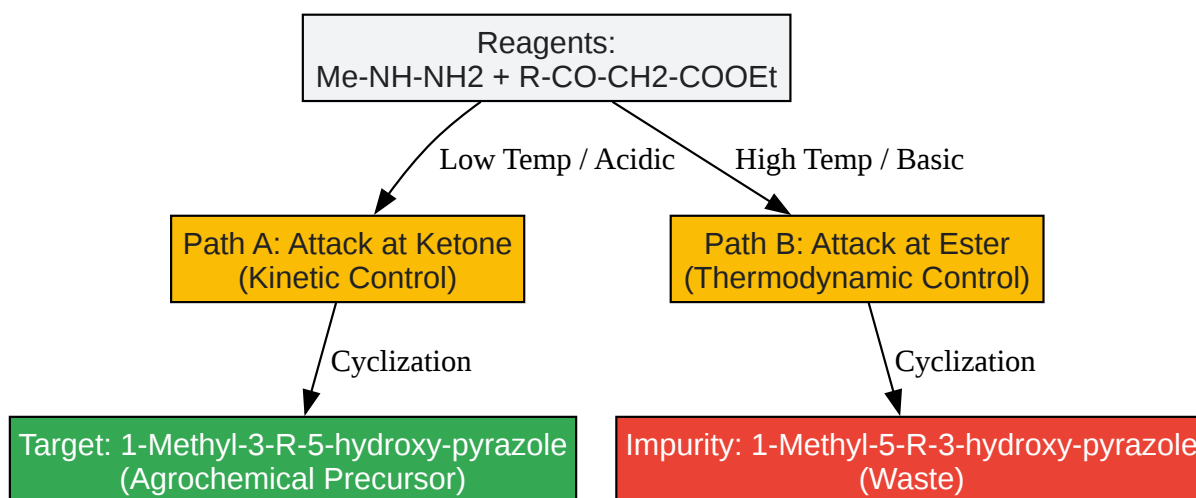
Workflow:

- Dissolution: Dissolve 1-Methyl-1H-pyrazol-5-ol, Target Alcohol, and PPh₃ in anhydrous THF under Nitrogen atmosphere. Cool to 0°C.[\[3\]](#)
- Activation: Add DIAD dropwise over 20 minutes. The solution will turn yellow.
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature and stir overnight (12-16h).

- Workup: Quench with water, extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over MgSO₄.^[1]
- Purification: Flash column chromatography (Hexane:EtOAc gradient). The O-alkylated product typically elutes before the N-alkylated byproduct (if any).

Synthesis & Regiochemistry Logic

The synthesis of these derivatives is governed by the electrophilicity of the beta-keto ester and the nucleophilicity of the hydrazine.^[1]



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Figure 2: Regioselectivity pathways. Path A is critical for Pyroxasulfone intermediates (where $\text{R} = \text{CF}_3$).^[1]

Comparative Data & Properties

The following table summarizes key derivatives and their specific industrial utility.

Derivative Compound	R-Group (Pos 3)	CAS Number	Application	Key Property
1-Methyl-1H-pyrazol-5-ol	-H	33641-15-5	Pharma Building Block	Versatile O/C-nucleophile
5-MTP	-CF ₃	122431-37-2	Herbicide Intermediate	Precursor to Pyroxasulfone
Edaravone Analog	-Methyl	89-25-8*	Radical Scavenger	Note: This is 1-Phenyl analog (Ref only)
Amino-Derivative	-(CH ₂) ₂ -NH ₂	N/A	NMDA Modulator	Histamine analog mimic

References

- Synthesis of Pyroxasulfone Intermediate: Method for preparation of 1-methyl-3-(trifluoromethyl)-1H-pyrazol-5-ol. WO2017084995A1. [Link](#)
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- Mcl-1 Inhibitors: Mcl-1 inhibitors and methods of use thereof. WO2019222112A1. [Link](#)
- Regioselectivity Study: Regioselective synthesis of 1-substituted 3-trifluoromethyl-1H-pyrazol-5-ols. Journal of Heterocyclic Chemistry. [Link](#)
- Toxicity Profile: 1-Methyl-1 H-pyrazole-5-carboxamide Derivatives Exhibit Unexpected Acute Mammalian Toxicity. Journal of Medicinal Chemistry.[4] [Link](#)

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Sources

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- [3. patents.justia.com \[patents.justia.com\]](#)
- [4. 1-Methyl-1 H-pyrazole-5-carboxamide Derivatives Exhibit Unexpected Acute Mammalian Toxicity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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